

# Section 1: Compound Identification and Critical Hazard Assessment

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 3-Methoxynaphthalen-2-amine

CAS No.: 67291-63-8

Cat. No.: B1346342

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This guide provides a detailed overview of the health and safety considerations for 2-Amino-3-methoxynaphthalene (CAS No. 67291-63-8).<sup>[1][2][3]</sup> A thorough review of publicly available safety literature reveals a significant lack of specific toxicological data and a formal Material Safety Data Sheet (MSDS) for this compound.

However, its core structure, a naphthalene ring substituted with an amino group, places it in the chemical class of naphthylamines. Naphthylamines, including 1-naphthylamine and 2-naphthylamine, are well-characterized hazardous substances, with some being confirmed human carcinogens.<sup>[4][5]</sup> The Occupational Safety and Health Administration (OSHA) recognizes the severe risks associated with aromatic amines, mandating strict handling protocols.<sup>[4]</sup>

**Core Directive:** In the absence of specific data to the contrary, 2-Amino-3-methoxynaphthalene must be handled with the same high degree of caution as a suspected carcinogen. The protocols and recommendations in this guide are based on the established hazard profiles of analogous aromatic naphthylamines.

Table 1: Physicochemical Properties of 2-Amino-3-methoxynaphthalene

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| CAS Number        | 67291-63-8                         | [1]    |
| Molecular Formula | C <sub>11</sub> H <sub>11</sub> NO | [1]    |
| Molecular Weight  | 173.21 g/mol                       | [1]    |
| Boiling Point     | 333.2°C at 760 mmHg                | [1]    |
| Density           | 1.156 g/cm <sup>3</sup>            | [1]    |
| Flash Point       | 170.9°C                            | [1]    |

## Section 2: Inferred Hazard Identification and Toxicological Profile

The primary toxicological concern for 2-Amino-3-methoxynaphthalene stems from its identity as an aromatic amine. This class of compounds is known for significant health hazards, including carcinogenicity, mutagenicity, and the ability to be readily absorbed through the skin.[6]

Potential Health Effects:

- **Carcinogenicity:** Aromatic amines are a well-documented class of carcinogens.[4] Analogs like 2-naphthylamine are classified by the International Agency for Research on Cancer (IARC) as known human carcinogens, primarily targeting the urinary bladder.[6] Until data proves otherwise, 2-Amino-3-methoxynaphthalene should be considered a potential carcinogen.
- **Mutagenicity:** Related compounds have shown mutagenic effects in both mammalian somatic cells and bacteria.[6]
- **Acute Toxicity:** Harmful if swallowed. Ingestion of related naphthylamines can cause symptoms like headache, nausea, confusion, and methemoglobinemia (a condition where the blood's ability to carry oxygen is reduced), leading to bluish skin.[4][6]
- **Dermal Absorption & Irritation:** The compound is likely to be absorbed through the skin, which is a significant route of exposure for aromatic amines.[6] It should be considered a

skin irritant, and prolonged contact may lead to sensitization reactions.[4][5]

- Eye Irritation: Direct contact with the powder can cause serious eye irritation.[5]
- Respiratory Irritation: Inhalation of dust may cause irritation to the respiratory tract.[4]
- Target Organ Damage: Prolonged or repeated exposure to analogous compounds can lead to damage to the kidneys, liver, and bladder.[6]

## Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Given the inferred hazards, strict engineering controls and a comprehensive PPE protocol are mandatory. The goal is to eliminate all routes of exposure—inhalation, dermal contact, and ingestion.

Engineering Controls:

- Designated Area: All work with 2-Amino-3-methoxynaphthalene, including weighing, mixing, and transfers, must be conducted in a designated area, such as a certified chemical fume hood or a glove box.[4]
- Ventilation: Use local exhaust ventilation to control airborne dust at the source. The general laboratory ventilation should be sufficient to prevent accumulation in the broader workspace. [6]
- Emergency Equipment: An emergency eyewash station and a safety shower must be located in the immediate vicinity of the handling area.[5]

Personal Protective Equipment (PPE):

A multi-layered approach to PPE is essential. The following table outlines the minimum requirements for handling this compound.

Table 2: Mandatory Personal Protective Equipment (PPE) Protocol

| Body Part   | Equipment                                                                                   | Standard/Specification                               | Causality and Rationale                                                                                                                                           |
|-------------|---------------------------------------------------------------------------------------------|------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Respiratory | NIOSH-approved half-face or full-face respirator with P100 (HEPA) filters for dusts/mists.  | AS/NZS 1715 or equivalent                            | Prevents inhalation of fine particles, which is a primary exposure route for potent solid compounds.[5]                                                           |
| Hands       | Double-gloving: Nitrile rubber inner glove, with a chemical-resistant outer glove.          | Confirm glove permeation data with the manufacturer. | Aromatic amines can permeate some common glove materials.[7] Double-gloving provides an extra layer of protection against tears and contamination during doffing. |
| Eyes/Face   | Chemical safety goggles and a full-face shield.                                             | OSHA 29 CFR 1910.133 or EN166                        | Protects against splashes of solutions and airborne powder getting into the eyes. A face shield protects the entire face from contact.[8]                         |
| Body        | Disposable, solid-particle-tight coverall (Tyvek® or similar) with a lab coat worn over it. | Check manufacturer for chemical resistance.          | Prevents skin contact and contamination of personal clothing. Disposable suits prevent carrying contaminants outside the lab.[9]                                  |
| Feet        | Closed-toe shoes and disposable shoe covers.                                                | N/A                                                  | Protects feet from spills and prevents tracking of contaminants out of                                                                                            |

the designated work  
area.

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## Section 4: Experimental Protocols: Safe Handling, Storage, and Decontamination

Adherence to strict, self-validating protocols is the cornerstone of safety when working with potentially carcinogenic compounds.

Step-by-Step Weighing and Handling Protocol:

- Preparation: Don all required PPE as specified in Table 2 before entering the designated handling area.
- Surface Protection: Line the work surface of the fume hood or balance with absorbent, plastic-backed paper to contain any minor spills.
- Weighing: Weigh the compound in a disposable weigh boat or directly into a sealable container. Use low-flow ventilation or a balance shield to minimize dust disturbance.
- Transfers: If transferring the solid, use a spatula. If making a solution, add the solvent to the vessel containing the pre-weighed solid slowly to avoid splashing.
- Post-Handling: After handling, carefully remove the outer gloves and dispose of them as hazardous waste. Wipe down the spatula and any external container surfaces with a suitable solvent (e.g., ethanol) and a disposable wipe. Dispose of the wipe as hazardous waste.
- Doffing PPE: Remove PPE in the correct order (shoe covers, outer suit/lab coat, face shield, goggles, respirator, inner gloves) to prevent self-contamination.
- Hygiene: Immediately wash hands and forearms thoroughly with soap and water after completing work and removing PPE.<sup>[7]</sup><sup>[10]</sup>

Storage Requirements:

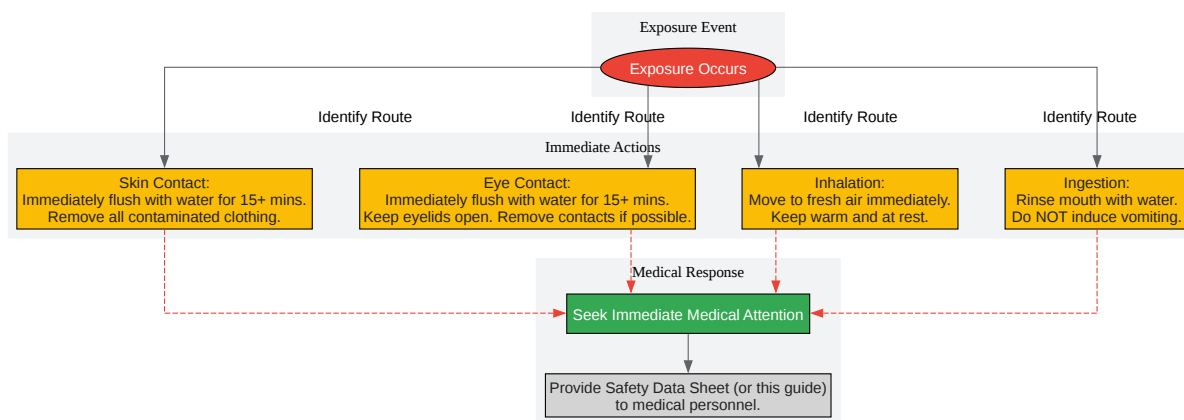
- Store in a tightly sealed, clearly labeled container.

- Keep in a cool, dry, and well-ventilated area, separate from incompatible materials such as strong oxidizing agents.[8][11]
- The storage location should be a designated, locked cabinet for potent or carcinogenic compounds.[10]

## Section 5: First Aid and Emergency Procedures

Immediate and correct action is critical in the event of an exposure. All personnel must be trained on these procedures before beginning work.

Diagram 1: Emergency Response Workflow for Exposure



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Caption: Workflow for first aid response to chemical exposure.

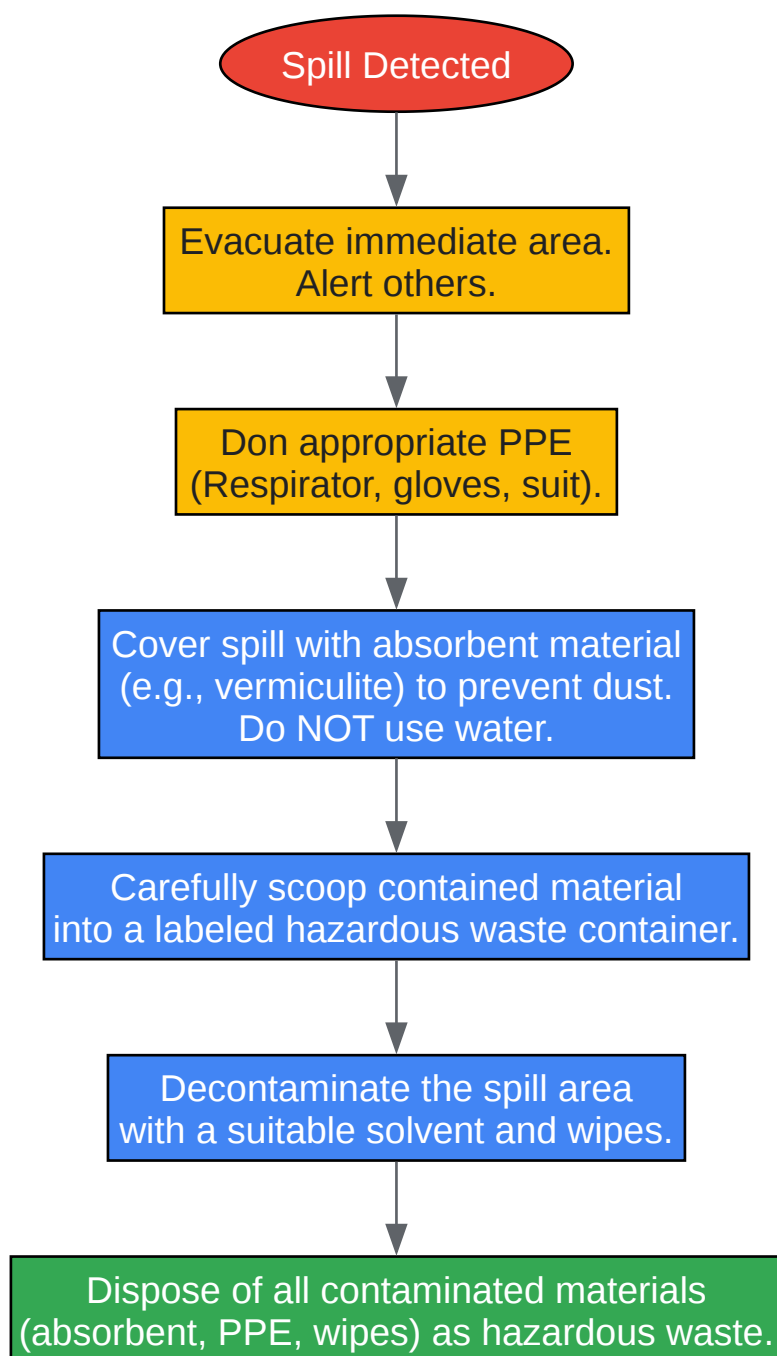
Detailed First Aid Measures:

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Keep the person warm and at rest. Seek immediate medical attention.[5][6]
- Skin Contact: Immediately remove all contaminated clothing, including footwear.[5] Flush the skin and hair with running water and soap for at least 15 minutes.[5] Seek medical attention, especially if irritation develops.[7]
- Eye Contact: Immediately wash the eyes with large amounts of fresh, running water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[5] Transport to a hospital or doctor without delay.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth thoroughly with water. Never give anything by mouth to an unconscious person.[6][8] Call a physician or poison control center immediately.

## Section 6: Spill Management and Waste Disposal

Accidental releases must be managed promptly and safely to prevent environmental contamination and personnel exposure.

Diagram 2: Spill Management Protocol



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Caption: Step-by-step protocol for managing a solid chemical spill.

Waste Disposal Protocol:

All waste containing 2-Amino-3-methoxynaphthalene, including contaminated PPE, spill cleanup materials, and residual chemical, must be treated as hazardous waste.

- Segregation: Do not mix this waste with other waste streams.
- Containerization: Collect all solid waste in a clearly labeled, sealed, and durable container. Label it as "Hazardous Waste: Aromatic Amine" and include the full chemical name.
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of it down the drain or in regular trash.[5]

## References

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